

Technical Support Center: Pinhole-Free Perovskite Films with Lead Acetate Precursors

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lead(2+);acetate;trihydrate*

Cat. No.: *B15796170*

[Get Quote](#)

Welcome to the technical support guide for researchers and scientists utilizing lead acetate ($\text{Pb}(\text{Ac})_2$) as a precursor for high-quality perovskite thin films. The adoption of lead acetate over conventional lead halides offers significant advantages, including improved solubility and the ability to form ultra-smooth, pinhole-free films without complex anti-solvent steps.^{[1][2]} However, the unique chemistry of acetate-based routes presents specific challenges that can lead to film defects if not properly managed.

This guide is structured as a series of frequently asked questions (FAQs) and troubleshooting protocols designed to address common issues encountered during experimental work. We will delve into the causality behind these challenges and provide field-proven, step-by-step solutions to help you achieve dense, uniform, and highly efficient perovskite films.

Frequently Asked Questions (FAQs)

FAQ 1: I switched to a lead acetate precursor to reduce pinholes, but my films are still poor quality. What are the most common reasons for this?

While lead acetate is an excellent precursor for achieving high-quality films, its processing window is sensitive to specific factors that differ from traditional lead halide routes. The most common culprits for persistent pinholes and poor morphology are:

- **Humidity Exposure:** Lead acetate is highly sensitive to moisture and can undergo hydroxylation, which disrupts the subsequent conversion to the perovskite phase and affects reproducibility.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Incomplete Conversion:** The reaction of the solid $\text{Pb}(\text{Ac})_2$ film into the final perovskite structure is highly dependent on the concentration and application of the halide salt solution (e.g., methylammonium iodide - MAI). An imbalance can lead to unreacted precursor sites, which are essentially defects.[\[3\]](#)
- **Rapid, Uncontrolled Crystallization:** The conversion from lead acetate to perovskite can be very fast due to the facile removal of the acetate byproduct.[\[6\]](#)[\[7\]](#) Without proper control, this can lead to the formation of small, poorly interconnected grains rather than a dense, uniform film.[\[2\]](#)
- **Sub-optimal Precursor Solution:** The stability and solubility of lead acetate in the precursor solution are critical. Poor solubility can lead to particulates that act as nucleation sites for defects.[\[3\]](#)

The following sections will address each of these points with specific, actionable troubleshooting advice.

FAQ 2: How does humidity specifically affect my lead acetate precursor film, and what is the best way to prevent this?

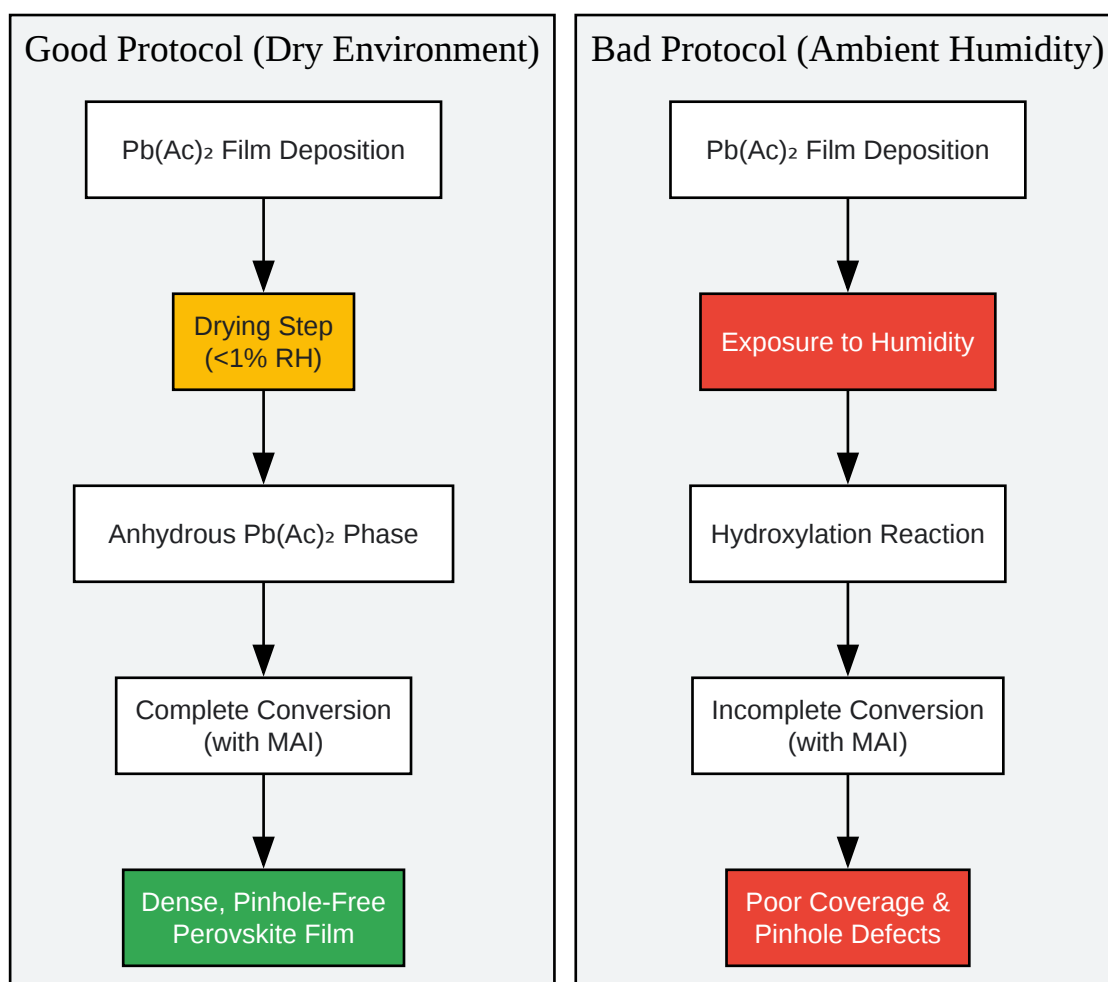
This is the single most critical parameter to control in an acetate-based workflow. Lead acetate readily reacts with water from the ambient environment in a process called hydroxylation. This reaction alters the chemical nature of the precursor film, making it less soluble and reactive during the conversion step, which results in an incomplete transformation to the perovskite phase and a film with poor surface coverage.[\[3\]](#)[\[4\]](#)

Mitigation Strategy: The Drying Step

To ensure reproducible, high-quality films, the deposited lead acetate film must be thoroughly dried in an inert, low-humidity environment before the conversion step.

Recommended Protocol: Pre-Conversion Drying

- **Deposition:** Deposit your lead acetate precursor film via your chosen method (e.g., spin-coating, dip-coating) inside a nitrogen-filled glovebox.
- **Initial Anneal:** Place the substrate on a hotplate at a low temperature (e.g., 50-70°C) for 5-10 minutes to remove the bulk solvent.
- **Crucial Drying Step:** Store the film under a flow of dry air or nitrogen, or in a desiccator with a strong drying agent, to achieve a relative humidity (RH) below 1%.^{[4][5]} This step is critical for removing adsorbed water and preventing hydroxylation. Aging the film under these dry conditions results in an anhydrous $\text{Pb}(\text{Ac})_2$ phase that is more soluble and converts more completely.^[3]
- **Conversion:** Proceed immediately to the halide salt conversion step within the controlled environment.



[Click to download full resolution via product page](#)

Caption: Effect of humidity on the lead acetate conversion process.

FAQ 3: My film appears hazy or shows poor coverage after the conversion step. How do I optimize the conversion process?

Incomplete conversion is another major source of defects. In a typical two-step process, the solid $\text{Pb}(\text{Ac})_2$ film is converted to perovskite by immersing it in or spin-coating it with a solution of an organic halide salt, most commonly methylammonium iodide (MAI) in isopropanol (IPA). The concentration of this MAI solution is a critical parameter.

Mechanism Insight: The conversion process involves the partial dissolution of the lead acetate film and the subsequent nucleation and growth of the perovskite phase.^[5]

- **Low MAI Concentration:** Can lead to slow or incomplete crystal growth, resulting in poor surface coverage.
- **High MAI Concentration:** Significantly improves surface coverage and reduces pinholes. However, excessively high concentrations can sometimes form a blocking layer on the surface that prevents the full conversion of the underlying film.^[5]

Optimization Strategy: Systematically varying the MAI concentration is key to finding the optimal processing window for your specific setup.

MAI Concentration (in IPA)	Expected Outcome on Film Quality	Reference
Low (~8-9 mg/mL)	Incomplete surface coverage, significant pinholes	^[3]
Medium (~10-11 mg/mL)	Improved coverage, but some pinholes may persist	^[3]
Optimal (~12 mg/mL)	Excellent surface coverage, dense and uniform film	^{[3][4]}
High (>13 mg/mL)	Risk of forming a surface blocking layer, potential for residual PbI ₂	^[5]

Table 1: General influence of MAI converter solution concentration on MAPI film quality.

FAQ 4: How can I use additives to further improve film morphology and passivate defects?

Additives in the precursor solution can play a crucial role in controlling crystallization kinetics and improving the final film quality.

Mechanism Insight: Additives work by various mechanisms, such as improving precursor solubility, coordinating with lead ions to slow down crystallization, or passivating grain

boundaries in the final film.[8][9][10]

Additive	Function / Mechanism	Typical Concentration	Reference(s)
Acetic Acid (HAc)	Promotes better solubility of the lead acetate salt by lowering the pH of the precursor solution.	A few vol% in the solvent	[3]
Dimethyl Sulfoxide (DMSO)	Forms a stable intermediate complex with the lead precursor, which delays the rapid crystallization process. This allows for more time for crystal growth, leading to larger grains and a more uniform film.	Small amount (e.g., 5-10 vol%) in the precursor solution	[1]
Ammonium Acetate (NH ₄ Ac)	Improves perovskite film morphology by diminishing pinholes and increasing surface coverage.	~10 wt% in the MAI solution	[11]
Methylammonium Bromide (MABr)	Can be used in small quantities in a primarily iodide-based precursor solution to create a mixed-halide perovskite, which can result in more uniform and compact films.	Varies, often a small molar ratio relative to MAI	[1]

Table 2: Common additives for lead acetate precursor solutions and their functions.

Core Experimental Protocol & Troubleshooting

Recommended Starting Protocol: Two-Step Deposition of MAPbI₃

This protocol provides a robust starting point. Optimization of spin speeds and concentrations for your specific substrate and environment is recommended.

Step 1: Precursor Solution Preparation (Pb(Ac)₂)

- Inside a nitrogen-filled glovebox, dissolve lead(II) acetate trihydrate (Pb(Ac)₂·3H₂O) in methanol to your desired concentration (e.g., to create a 0.63 M solution).[4]
- Optional Additive: Add a small volume of acetic acid to improve solubility.
- Stir the solution at room temperature for at least 2 hours to ensure complete dissolution.
- Filter the solution through a 0.22 µm PTFE syringe filter before use.

Step 2: Pb(Ac)₂ Film Deposition & Drying

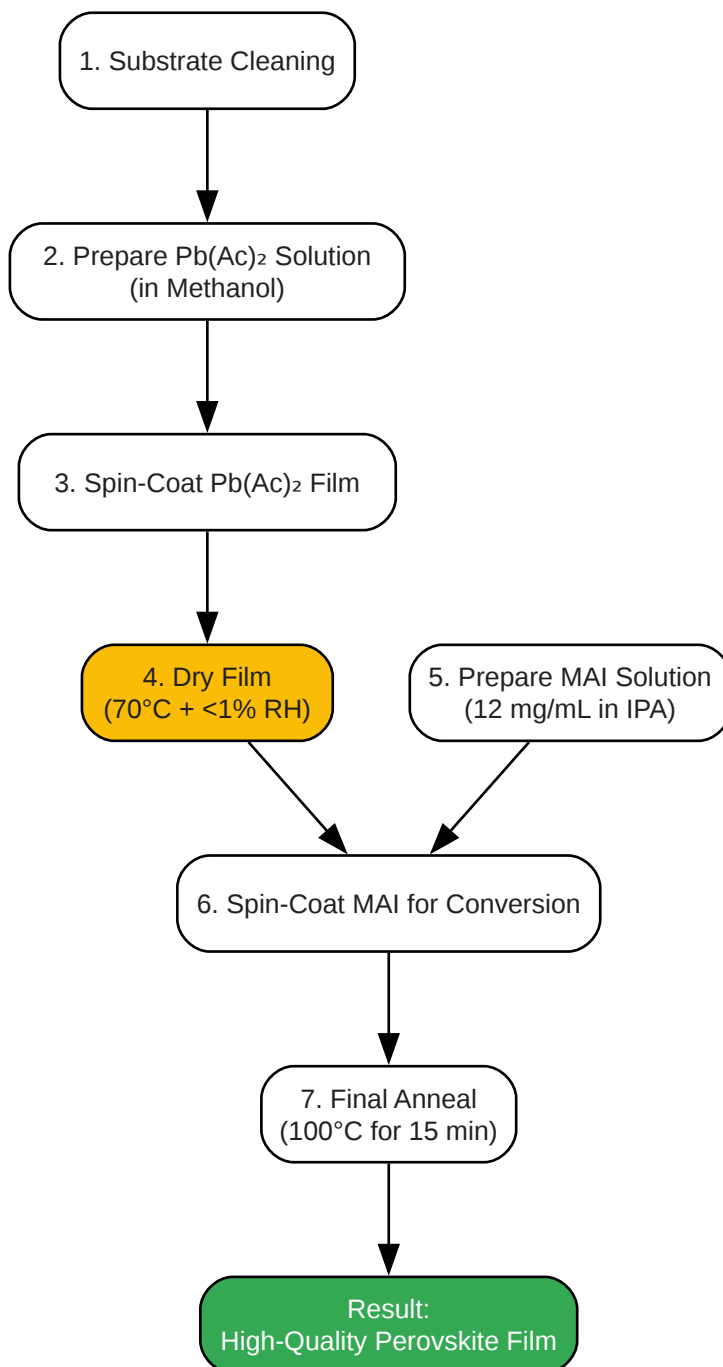
- Use pre-cleaned substrates (e.g., FTO/glass with a charge transport layer).
- Deposit the Pb(Ac)₂ solution via spin-coating (e.g., 3000 rpm for 30s).
- Transfer the substrate to a hotplate inside the glovebox and anneal at 70°C for 10 minutes.
- Crucially, store the film in a desiccator or under a dry air/N₂ flow for at least 30 minutes to ensure an anhydrous state.[3]

Step 3: Perovskite Conversion (MAI)

- Prepare the converter solution by dissolving MAI in anhydrous isopropanol (IPA) to a concentration of 12 mg/mL.[3][4]
- Deposit the MAI solution onto the dried Pb(Ac)₂ film via spin-coating (e.g., 3000 rpm for 30s). A color change from transparent to dark brown/black should be observed, indicating perovskite formation.

Step 4: Final Annealing

- Immediately transfer the substrate to a pre-heated hotplate inside the glovebox.
- Anneal at 100°C for 15-20 minutes to remove residual solvent and complete the crystallization process.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for two-step perovskite film deposition.

Troubleshooting Guide

Observed Defect	Potential Cause(s)	Suggested Corrective Action(s)
Film is hazy, opaque, or yellowish after Step 2	Hydroxylation of the $\text{Pb}(\text{Ac})_2$ film due to moisture exposure.	Ensure Step 2 and subsequent storage occur in an environment with <1% RH. Increase drying time.
Poor surface coverage / large pinholes after Step 4	1. Incomplete conversion due to low MAI concentration. 2. Insufficient drying of the $\text{Pb}(\text{Ac})_2$ film.	1. Increase MAI concentration incrementally towards 12 mg/mL. ^[3] 2. Verify and enforce strict drying conditions before the conversion step. ^[4]
Film is uniform but has very small grains	Crystallization is too rapid and uncontrolled.	Introduce a small amount of DMSO into the $\text{Pb}(\text{Ac})_2$ precursor solution to slow crystallization. ^[1] Consider implementing a solvent annealing step after MAI deposition. ^[12]
Film looks good but device performance is low	Presence of micro-scale pinholes or passivated defects at grain boundaries.	1. Introduce a defect-passivating additive like NH_4Ac . ^[11] 2. Ensure full conversion; residual $\text{Pb}(\text{Ac})_2$ can act as a recombination center.

References

- Sirkiä, S., Masood, M. T., Hadadian, M., Qudsia, S., Rosqvist, E., Zakeeruddin, S. M., ... & Kaskela, A. (2024). Scalable Lead Acetate-Based Perovskite Thin Films Prepared via Controlled Nucleation and Growth under Near Ambient Conditions. ACS Omega. [\[Link\]](#)^[3]^[4]^[5]

- Lu, J., Zhou, Y., Zu, Y., Chen, W., Chen, H., Chen, P., ... & Cheng, Y. B. (2021). Efficient and stable formamidinium–caesium perovskite solar cells and modules from lead acetate-based precursors. *Energy & Environmental Science*, 14(3), 1568-1577. [[Link](#)][6]
- Sirkiä, S., Masood, M. T., Hadadian, M., Qudsia, S., Rosqvist, E., Zakeeruddin, S. M., ... & Kaskela, A. (2024). Scalable Lead Acetate-Based Perovskite Thin Films Prepared via Controlled Nucleation and Growth under Near Ambient Conditions. ResearchGate. [[Link](#)]
- Sirkiä, S., Masood, M. T., Hadadian, M., Qudsia, S., Rosqvist, E., Zakeeruddin, S. M., ... & Kaskela, A. (2024). Scalable Lead Acetate-Based Perovskite Thin Films Prepared via Controlled Nucleation and Growth under Near Ambient Conditions. National Institutes of Health. [[Link](#)]
- Sirkiä, S., Masood, M. T., Hadadian, M., Qudsia, S., Rosqvist, E., Zakeeruddin, S. M., ... & Kaskela, A. (2024). Scalable Lead Acetate-Based Perovskite Thin Films Prepared via Controlled Nucleation and Growth under Near Ambient Conditions. UTUPub. [[Link](#)]
- Ming, Y., Hu, Y., Mei, A., Rong, Y., & Han, H. (2022). Application of Lead Acetate Additive for Printable Perovskite Solar Cell. *Journal of Inorganic Materials*, 37(2), 197. [[Link](#)][8]
- Ming, Y., Hu, Y., Mei, A., Rong, Y., & Han, H. (2022). Application of Lead Acetate Additive for Printable Perovskite Solar Cell. Researching. [[Link](#)][7]
- Request PDF on ResearchGate: Simple fabrication of perovskite solar cells using lead acetate as lead source at low temperature. (2016). ResearchGate. [[Link](#)][12]
- Li, M., Wu, Y., Li, C., Zhang, X., Wang, H., & Wang, M. (2016). Acetate Salts as Nonhalogen Additives To Improve Perovskite Film Morphology for High-Efficiency Solar Cells. *ACS Applied Materials & Interfaces*, 8(38), 25235–25243. [[Link](#)][11]
- Request PDF on ResearchGate: Improving the quality of perovskite based on lead acetate for efficient solar cell. (2017). ResearchGate. [[Link](#)][1]
- Request PDF on ResearchGate: Lead acetate precursor based p-i-n perovskite solar cells with enhanced reproducibility and low hysteresis. (2017). ResearchGate. [[Link](#)]

- Forgács, D., Zohar, A., & Vaynzof, Y. (2017). Lead acetate precursor based p-i-n perovskite solar cells with enhanced reproducibility and low hysteresis. *Journal of Materials Chemistry A*, 5(8), 3848-3854. [[Link](#)][2]
- Wang, Y., Wu, T., Barbaud, J., Kong, J., & Li, M. (2022). Defects and Defect Passivation in Perovskite Solar Cells. *MDPI*. [[Link](#)][9]
- Protesescu, L., Bodnarchuk, M. I., & Kovalenko, M. V. (2021). Defect Passivation in Lead-Halide Perovskite Nanocrystals and Thin Films: Toward Efficient LEDs and Solar Cells. *Angewandte Chemie International Edition*, 60(40), 21636–21660. [[Link](#)][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. pubs.acs.org [pubs.acs.org]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. Scalable Lead Acetate-Based Perovskite Thin Films Prepared via Controlled Nucleation and Growth under Near Ambient Conditions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Efficient and stable formamidinium–caesium perovskite solar cells and modules from lead acetate-based precursors - *Energy & Environmental Science* (RSC Publishing) [pubs.rsc.org]
- 7. [researching.cn](https://www.researching.cn) [[researching.cn](https://www.researching.cn)]
- 8. Application of Lead Acetate Additive for Printable Perovskite Solar Cell [[jim.org.cn](https://www.jim.org.cn)]
- 9. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 10. Defect Passivation in Lead-Halide Perovskite Nanocrystals and Thin Films: Toward Efficient LEDs and Solar Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. pubs.acs.org [pubs.acs.org]

- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Technical Support Center: Pinhole-Free Perovskite Films with Lead Acetate Precursors]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15796170/docs#technical-support-center-pinhole-free-perovskite-films-with-lead-acetate-precursors\]](https://www.benchchem.com/product/b15796170/docs#technical-support-center-pinhole-free-perovskite-films-with-lead-acetate-precursors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)